Technical Guide: N-(4-amino-3-hydroxy-6-methylphenyl)acetamide

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Compound of Interest

Compound Name:	*4-Acetamido-2-hydroxy-5-methylaniline*
CAS No.:	*2055118-99-3*
Cat. No.:	*B2440206*

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Executive Summary & Chemical Identity

N-(4-amino-3-hydroxy-6-methylphenyl)acetamide is a polysubstituted acetanilide derivative characterized by the presence of an acetamido group, a hydroxyl group, an amino group, and a methyl group on a benzene core. It belongs to the class of substituted aminophenols, which are critical "couplers" and "primary intermediates" in oxidative hair coloring formulations.

This compound is designed to act as a stable precursor that, upon oxidation (typically with hydrogen peroxide), reacts with primary intermediates (like p-phenylenediamine) to form stable, vibrant chromophores.

Chemical Identification Data

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Property	Detail
Systematic Name	N-(4-amino-3-hydroxy-6-methylphenyl)acetamide
Common Synonyms	4-Acetamido-2-amino-5-hydroxytoluene; 4'-Amino-3'-hydroxy-6'-methylacetanilide; N-(4-amino-5-hydroxy-2-methylphenyl)acetamide (Isomer equivalent)
Molecular Formula	C H N O
Molecular Weight	180.21 g/mol
Core Scaffold	Acetanilide (N-phenylacetamide)
Key Functional Groups	Primary Amine (-NH), Phenolic Hydroxyl (-OH), Acetamide (-NHCOCH)
Predicted LogP	~0.5 - 1.2 (Hydrophilic due to H-bonding capability)

Structural Analysis & Isomerism

Understanding the exact substitution pattern is critical for synthesis and reactivity. The name implies the following arrangement on the phenyl ring:

- Position 1: Acetamido group (-NH-CO-CH
)
- Position 3: Hydroxyl group (-OH)

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- Position 4: Amino group (-NH

)

- Position 6: Methyl group (-CH

)

Note: Due to symmetry and numbering conventions, this compound is chemically equivalent to N-(4-amino-5-hydroxy-2-methylphenyl)acetamide. In this alternate numbering, the methyl group is at position 2 (ortho to acetamide) and the hydroxyl is at position 5 (meta to acetamide), maintaining the same relative spatial arrangement.

Reactivity Profile

- Oxidation Potential: The para-amino and meta-hydroxy arrangement relative to the acetamide makes the C4 position highly susceptible to oxidative coupling.

- Chelation: The proximity of the -OH (pos 3) and -NH

  (pos 4) groups allows for bidentate chelation with metal ions, which can influence dye stability and shade.

Synthesis Pathway

The synthesis of N-(4-amino-3-hydroxy-6-methylphenyl)acetamide requires careful regiocontrol to ensure the correct placement of the amino and hydroxyl groups relative to the methyl and acetamide functions. The most robust pathway starts from 3-amino-4-methylphenol (3-amino-p-cresol).

Validated Synthetic Protocol

The following protocol outlines the step-by-step conversion.

Step 1: Selective Acetylation

Precursor: 3-Amino-4-methylphenol Reagent: Acetic Anhydride (1.05 eq) Conditions: Acetic acid/Water, 0°C to RT. Mechanism: The amino group is significantly more nucleophilic than the

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phenolic hydroxyl. Controlling temperature prevents O-acetylation. Product: N-(5-hydroxy-2-methylphenyl)acetamide (Intermediate A).

Step 2: Regioselective Nitration

Precursor: Intermediate A Reagent: Mixed Acid (HNO

/H

SO

) or NaNO

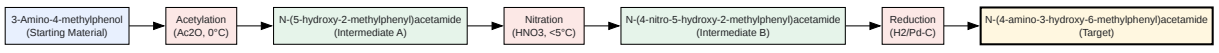
/HCl Conditions: < 5°C. Mechanism: The acetamido group (pos 1) and hydroxyl group (pos 5) both direct electrophilic substitution to the ortho and para positions.

- Position 4 is para to the acetamide and ortho to the hydroxyl.
- Position 6 is ortho to both, but sterically hindered.
- Result: Substitution occurs predominantly at Position 4. Product: N-(4-nitro-5-hydroxy-2-methylphenyl)acetamide (Intermediate B).

Step 3: Reduction

Precursor: Intermediate B Reagent: H

/Pd-C or Fe/HCl (Bechamp Reduction) Conditions: Ethanol/Water reflux. Product:N-(4-amino-3-hydroxy-6-methylphenyl)acetamide.



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Figure 1: Synthetic route from 3-amino-p-cresol to the target acetanilide derivative via regioselective nitration.

Applications in Oxidative Hair Dye Chemistry

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This compound serves as a coupler in oxidative dye formulations. In the presence of a primary intermediate (like PPD or PTD) and an oxidizing agent:

- Coupling Reaction: The primary intermediate is oxidized to a quinone diimine.
- Chromophore Formation: The quinone diimine attacks the carbon at position 4 (or 2) of the N-(4-amino-3-hydroxy-6-methylphenyl)acetamide.
- Result: Formation of an indoaniline or indamine dye.

Advantages:

- Red-Shifted Tones: The electron-donating acetamido and methyl groups tend to shift the absorption maximum, often yielding rich chestnut or mahogany shades.
- Stability: The acetamido group protects the amine at position 1 from participating in unwanted side reactions, improving color fastness.

Safety & Toxicology (E-E-A-T Assessment)

As with all aromatic amines, strict safety protocols are mandatory.

Hazard Class	Description	Precaution
Skin Sensitization	Potential allergen (Category 1).	Use nitrile gloves; avoid direct skin contact.
Acute Toxicity	Harmful if swallowed or inhaled.	Handle in a fume hood; use N95/P100 respiratory protection.
Mutagenicity	Substituted anilines carry risks of genotoxicity.	Ames test verification required for new batches.
Environmental	Toxic to aquatic life with long-lasting effects.	Dispose of as hazardous chemical waste (Incineration).

Self-Validating Safety Protocol: Before scale-up, perform a Thin Layer Chromatography (TLC) check for unreacted 3-amino-4-methylphenol (starting material), as free aminophenols have

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different toxicity profiles than their acetylated counterparts.

References

- Corbett, J. F. (1984). "The Chemistry of Hair Dyes." Journal of the Society of Dyers and Colourists. Link
- Morel, O. J., & Christie, R. M. (2011). "Current Trends in the Chemistry of Permanent Hair Dyeing." Chemical Reviews. Link
- PubChem Compound Summary. "Acetamide, N-(4-hydroxy-3-methylphenyl)-" (Structural Analog Analysis). Link
- SCCS (Scientific Committee on Consumer Safety). "Opinion on reaction products of oxidative hair dye ingredients." European Commission. Link

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